

A Comparative Analysis of Oxyoctaline Formate and Synthetic Musk Compounds

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Compound of Interest

Compound Name: OXYOCTALINE FORMATE

Cat. No.: B1582655

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For researchers, scientists, and drug development professionals, a nuanced understanding of fragrance ingredients is crucial, not only for their olfactory properties but also for their physicochemical and ecotoxicological profiles. This guide provides a detailed comparison of **Oxyoctaline Formate**, a woody-ambery fragrance ingredient, with representative compounds from the four major classes of synthetic musks.

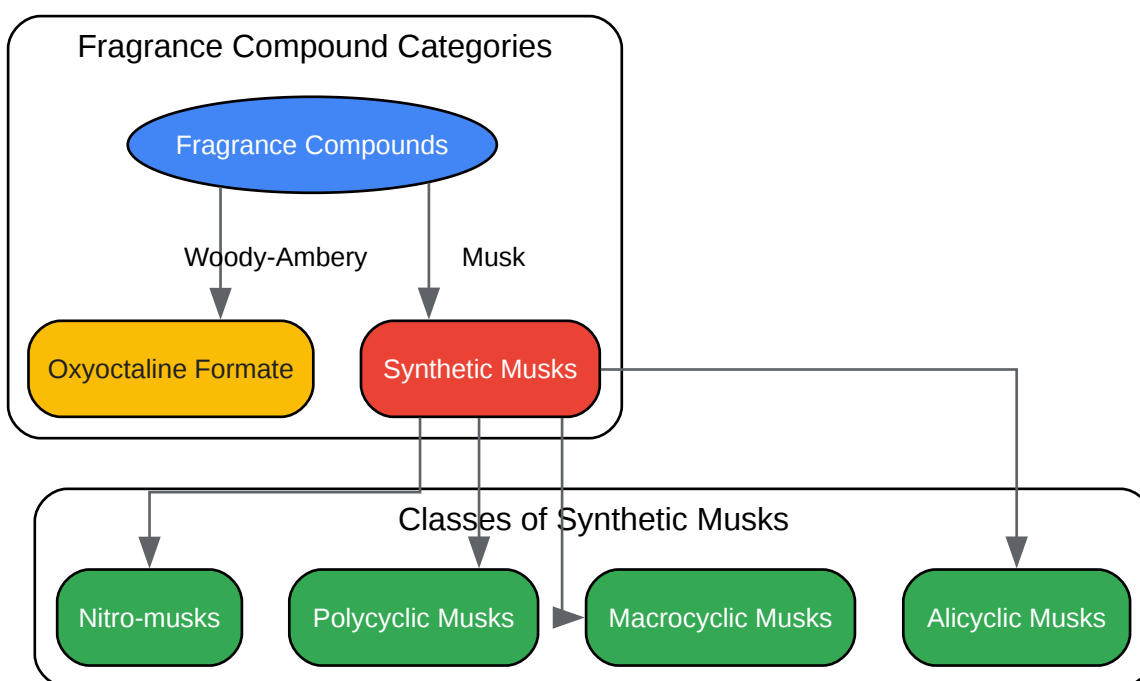
Contrary to some classifications, **Oxyoctaline Formate** is not a synthetic musk. It is a polycyclic woody-ambery compound valued for its ability to impart dryness, structure, and substantivity to fragrance compositions, particularly enhancing natural woody notes.^{[1][2][3][4]} Synthetic musks, on the other hand, constitute a distinct class of fragrance ingredients designed to emulate the scent of natural musk, providing warm, sensual, and long-lasting base notes.^{[1][2][3][4]} This guide will elucidate the key differences between **Oxyoctaline Formate** and various synthetic musks, focusing on their chemical nature, olfactory performance, and environmental and safety profiles, supported by experimental data.

Classification of Synthetic Musks

Synthetic musks are broadly categorized into four main classes based on their chemical structure:

- **Nitro-musks:** These were among the first synthetic musks developed. However, due to concerns about their potential for bioaccumulation and toxicity, their use has been significantly restricted. Musk Ketone is a primary example of this class.

- Polycyclic Musks (PCMs): This class, which includes widely used compounds like Galaxolide (HHCB), has been the workhorse of the fragrance industry for decades. They are known for their clean, powdery, and persistent musk scent.
- Macrocyclic Musks (MCMs): Structurally similar to the compounds found in natural musk, this class includes molecules like Ethylene Brassylate. They are often considered to have a more favorable environmental profile than polycyclic musks.
- Alicyclic Musks: This is a newer generation of synthetic musks, such as Helvetolide, developed to offer good biodegradability along with desirable musk fragrances.



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Caption: Classification of **Oxyoctaline Formate** and Synthetic Musks.

Comparative Data Overview

The following tables summarize the key physicochemical, olfactory, and environmental properties of **Oxyoctaline Formate** and representative synthetic musk compounds.

Table 1: Physicochemical Properties

Compound	Class	CAS Number	Molecular Formula	Molecular Weight (g/mol)	logP	Vapor Pressure (Pa @ 20-25°C)
Oxyoctalinal Formate	Woody-Ambery	65405-72-3	C ₁₅ H ₂₄ O ₂	236.35	4.789 (est.)	0.11 (0.0011 hPa)
Musk Ketone	Nitro-musk	81-14-1	C ₁₄ H ₁₈ N ₂ O ₅	294.31	3.7	Data not available
Galaxolide (HHCB)	Polycyclic	1222-05-5	C ₁₈ H ₂₆ O	258.41	5.9	0.072 (0.00054 mmHg)
Ethylene Brassylate	Macrocyclic	105-95-3	C ₁₅ H ₂₆ O ₄	270.37	4.3 - 4.7	< 0.133 (<0.001 mmHg)
Helvetolide	Alicyclic	141773-73-1	C ₁₇ H ₃₂ O ₃	284.44	5.46	0.02

Table 2: Olfactory and Performance Characteristics

Compound	Odor Profile	Odor Threshold (ng/L air)	Substantivity on Blotter
Oxyoctaline Formate	Dry, woody, ambery, dusty, powdery.[1][2][4]	Data not available	> 1 week
Musk Ketone	Sweet, powdery, animalic musk.[5]	0.1[5]	Very high, long-lasting.[6][7]
Galaxolide (HHCB)	Clean, sweet, powdery, floral, woody musk.[8]	0.9 (for most potent isomers, ≤ 1 ng/L).[8][9]	> 2 weeks
Ethylene Brassylate	Sweet, floral, ambrette-like musk with woody and vanilla nuances.[10]	Data not available	~280 hours
Helvetolide	Sophisticated, modern musk with a fruity, pear-like aspect and ambrette seed undertones.[11][12][13][14]	1.1 - 1.7[11][15]	> 2 weeks (>400 hours).[12]

Table 3: Environmental Fate and Ecotoxicity

Compound	Biodegradability (OECD 301)	Bioaccumulation Potential	Acute Aquatic Toxicity (Fish - 96h LC50)	Acute Aquatic Toxicity (Daphnia - 48h EC50)
Oxyoctaline Formate	Data not available; likely low due to structure. [16]	Low potential. [16]	Data not available	Data not available
Musk Ketone	Not readily biodegradable (0% in 28d, OECD 302C).	Moderate to high.	LOEC: 100 µg/L (Zebrafish). [17]	Data not available
Galaxolide (HHCB)	Not readily biodegradable (0% in 28d, OECD 301B).	High (BCF: 600-1600). [8]	No effect up to 1000 µg/L (Zebrafish). [17]	282 - 452 µg/L. [18]
Ethylene Brassylate	Readily biodegradable (77-89% in 28d, OECD 301F).	Low.	Data not available	Data not available
Helvetolide	Partially biodegradable.	Data not available	Data not available	Data not available

Experimental Protocols

OECD 301: Ready Biodegradability

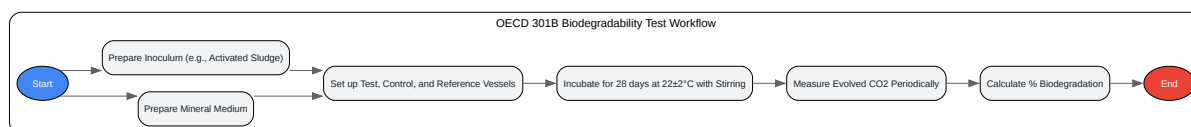
This series of tests is designed to assess the potential for a chemical substance to be rapidly and completely biodegraded by microorganisms. The CO2 Evolution Test (OECD 301B) is a common method.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (e.g., from activated sludge) and incubated under aerobic conditions in the dark or diffuse light for 28 days. The amount of carbon dioxide evolved from the biodegradation

of the test substance is measured and is expressed as a percentage of the theoretical maximum CO₂ evolution (ThCO₂), which is calculated from the molecular formula of the substance.

Key Steps:

- **Preparation of Test Medium:** A mineral salt medium is prepared containing essential nutrients for the microorganisms.
- **Preparation of Inoculum:** The microbial inoculum is typically derived from the effluent of a wastewater treatment plant.
- **Test Setup:** The test substance is added to the test medium in sealed vessels at a known concentration. Control vessels containing only the inoculum and reference vessels with a readily biodegradable substance (e.g., sodium benzoate) are also prepared.
- **Incubation:** The vessels are incubated at a constant temperature (20-24°C) with continuous stirring for 28 days.
- **CO₂ Measurement:** The evolved CO₂ is trapped in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide solution) and quantified by titration, or measured by an infrared analyzer.
- **Data Analysis:** The percentage of biodegradation is calculated based on the cumulative CO₂ produced. A substance is considered "readily biodegradable" if it reaches a pass level of >60% ThCO₂ within a 10-day window during the 28-day test period.



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Caption: Workflow for the OECD 301B Ready Biodegradability Test.

OECD 203: Fish Acute Toxicity Test

Principle: This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour period.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Key Steps:

- **Test Organism:** A recommended fish species (e.g., Zebrafish, Rainbow Trout) is selected.
- **Test Conditions:** Fish are exposed to a series of concentrations of the test substance in water under controlled conditions (temperature, light, oxygen levels). A control group is exposed to water without the test substance.
- **Exposure Period:** The exposure duration is 96 hours.
- **Observations:** Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 value and its 95% confidence limits are calculated using statistical methods.

OECD 202: Daphnia sp. Acute Immobilisation Test

Principle: This test determines the concentration of a substance that immobilizes 50% of a test population of Daphnia (a small crustacean) (EC50) over a 48-hour period.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

Key Steps:

- **Test Organism:** Young Daphnia magna (<24 hours old) are used.
- **Test Conditions:** Daphnia are exposed to a range of concentrations of the test substance in water. A control group is also maintained.
- **Exposure Period:** The exposure lasts for 48 hours.
- **Observations:** The number of immobilized Daphnia is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.

- Data Analysis: The EC50 value and its confidence limits are calculated.

Summary and Conclusion

This guide highlights the critical distinctions between the woody-ambery compound **Oxyoctaline Formate** and the various classes of synthetic musks. While both are valued for their contribution to the longevity of a fragrance, their olfactory profiles, chemical structures, and environmental and safety characteristics are markedly different.

- **Oxyoctaline Formate** is a specialized ingredient for creating dry, woody, and ambery accords, functioning as a blender and fixative. Its environmental and toxicological data are less extensive in the public domain compared to some of the high-volume synthetic musks.
- Synthetic musks provide the characteristic warm, sensual base notes essential to many fragrance types. However, their performance and safety profiles vary significantly across the different classes:
 - Nitro-musks (e.g., Musk Ketone) are potent but have fallen out of favor due to health and environmental concerns.
 - Polycyclic musks (e.g., Galaxolide) are highly effective and widely used but are persistent in the environment and have a high potential for bioaccumulation.
 - Macrocyclic and Alicyclic musks (e.g., Ethylene Brassylate, Helvetolide) generally offer improved environmental profiles, including better biodegradability, and are increasingly favored in modern perfumery.

For researchers and developers, the selection of such ingredients should be based on a comprehensive evaluation of not only their desired olfactory performance but also their potential environmental impact and human health considerations, as informed by standardized experimental data.

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